Physicochemical Profiling and Control of Arbidol Impurity I

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Compound of Interest

Compound Name:	*Arbidol Impurity I*
CAS No.:	*153633-10-4*
Cat. No.:	*B601525*

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Executive Summary

In the synthesis and quality control of Umifenovir (Arbidol), a broad-spectrum antiviral indole derivative, the management of process-related impurities is critical for regulatory compliance (ICH Q3A/Q3B). **Arbidol Impurity I**, identified as the 6,7-dibromo analog of the active pharmaceutical ingredient (API), represents a significant specific impurity arising during the halogenation stage of manufacturing.

This guide provides a comprehensive technical analysis of **Arbidol Impurity I**, detailing its chemical identity, formation mechanism, physicochemical properties, and analytical control strategies. It is designed to assist analytical scientists and process chemists in the detection, quantification, and remediation of this impurity to ensure high-purity API production.

Chemical Identity and Structural Analysis[1]

Arbidol Impurity I is the di-bromo analogue of Umifenovir. While the therapeutic molecule contains a single bromine atom at the C6 position of the indole ring, Impurity I contains a

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second bromine atom at the C7 position. This structural modification significantly alters its lipophilicity and chromatographic behavior.

Attribute	Detail
Common Name	Arbidol Impurity I (Arbidol RC 4)
Chemical Name	Ethyl 6,7-dibromo-4-((dimethylamino)methyl)-5-hydroxy-1-methyl-2-((phenylthio)methyl)-1H-indole-3-carboxylate
CAS Number	153633-10-4
Molecular Formula	$C_{22}H_{24}Br_2N_2O_3S$
Molecular Weight	556.31 g/mol
Structural Feature	Indole core with two bromine substituents (C6, C7)

Structural Comparison

- Umifenovir (API): C6-Br substitution.[1]
- Impurity I: C6, C7-di-Br substitution.
- Impact: The addition of a heavy, lipophilic halogen atom (+79.9 Da) increases the molecular weight and hydrophobicity, affecting solubility and retention time.

Formation Mechanism: Root Cause Analysis

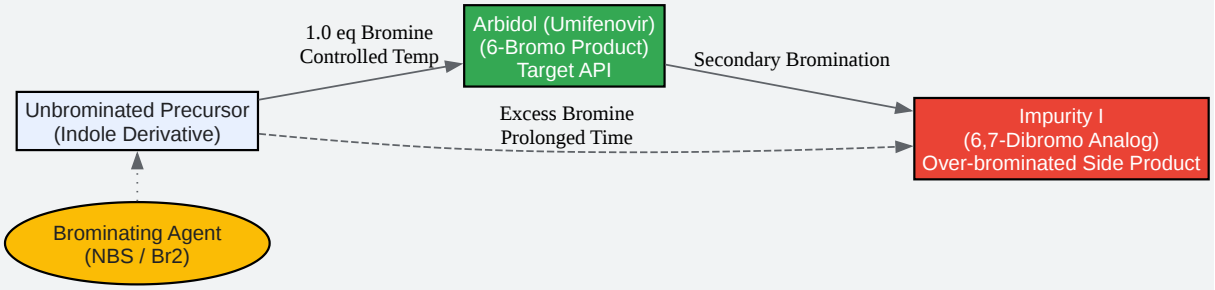
The formation of Impurity I is directly linked to the bromination step in the Arbidol synthetic pathway. The standard synthesis involves the Nenitzescu indole synthesis followed by functionalization. The critical control point is the introduction of the bromine atom.

Reaction Pathway

The precursor, typically an indole derivative lacking the halogen, is treated with a brominating agent (e.g., N-bromosuccinimide (NBS) or elemental bromine).

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- Intended Reaction: Monobromination at the most electron-rich available position (C6).
- Side Reaction (Over-bromination): If excess brominating agent is used, or reaction times are prolonged, electrophilic aromatic substitution occurs at the second most activated position (C7), yielding the dibromo impurity.



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Figure 1: Formation pathway of **Arbidol Impurity I** via electrophilic aromatic substitution.

Physicochemical Profiling

Understanding the physicochemical divergence between the API and Impurity I is essential for developing separation methods. The extra bromine atom acts as a "lipophilic anchor," drastically changing the molecule's interaction with solvents and stationary phases.

Comparative Properties Table

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Property	Arbidol (API)	Impurity I (6,7-Dibromo)	Impact on Analysis
Molecular Weight	477.42	556.31	Distinct MS signal (+79 Da shift).
LogP (Predicted)	~4.4 - 4.8	> 5.5	Impurity I is significantly more hydrophobic.
Solubility (Aq)	Low (requires acidic pH)	Very Low	May precipitate in weak buffers; requires high % organic solvent.
pKa (Amine)	~6.0	~5.8 - 6.0	Minimal change; basicity is preserved.
UV Absorption	λmax ~255, 316 nm	Similar Profile	Detectable by standard UV detectors (PDA).
HPLC Elution	Retention Time ( )	(Impurity) > (API)	Elutes after the main peak in Reverse Phase.

Mass Spectrometry Signature

The presence of two bromine atoms creates a distinctive isotopic pattern in Mass Spectrometry due to the natural abundance of

and

(approx 1:1).

- Arbidol (1 Br): M and M+2 peaks in 1:1 ratio.
- Impurity I (2 Br): M, M+2, and M+4 peaks in a 1:2:1 ratio. This is a definitive diagnostic tool for identification.

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Analytical Strategy & Control

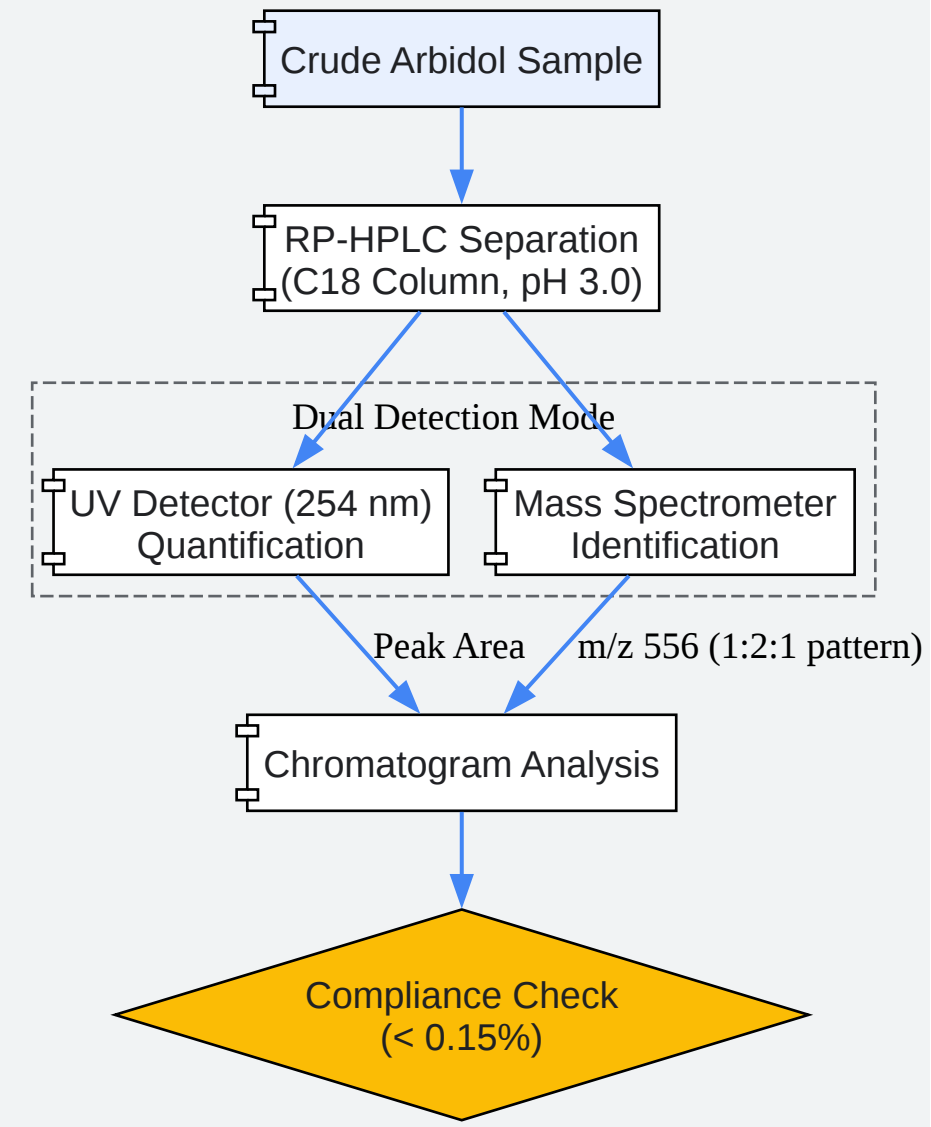
To control Impurity I to <0.15% (ICH Q3A limit), a robust Reverse Phase HPLC (RP-HPLC) method is required.

Chromatographic Separation Logic

Due to the increased hydrophobicity (LogP > 5.5), Impurity I interacts more strongly with C18 stationary phases.

- Column: C18 (Octadecylsilane), high carbon load recommended.
- Mobile Phase: Acidified water (pH 3.0) / Acetonitrile gradient. Acidic pH ensures the dimethylamino group is protonated, improving peak shape, while high organic content is needed to elute the lipophilic dibromo impurity.
- Relative Retention Time (RRT): Impurity I typically elutes at an RRT of 1.2 – 1.4 relative to Arbidol.

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Figure 2: Analytical workflow for the detection and quantification of Impurity I.

Experimental Protocols

Protocol A: High-Performance Liquid Chromatography (HPLC)

Objective: Quantification of Impurity I in Arbidol API.

- Reagents:

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- Acetonitrile (HPLC Grade).
- Ammonium Formate or Phosphate Buffer (pH 3.0).
- Water (Milli-Q).

- Chromatographic Conditions:
  - Column: Agilent Zorbax Eclipse Plus C18 (150 mm x 4.6 mm, 3.5 µm) or equivalent.
  - Flow Rate: 1.0 mL/min.
  - Injection Volume: 10 µL.
  - Detection: UV at 254 nm.
  - Temperature: 30°C.
- Gradient Program:
  - Time 0 min: 70% Buffer / 30% ACN
  - Time 15 min: 20% Buffer / 80% ACN (Ramp to elute lipophilic Impurity I)
  - Time 20 min: 20% Buffer / 80% ACN
  - Time 21 min: 70% Buffer / 30% ACN (Re-equilibration)
- System Suitability:
  - Resolution (

) between Arbidol and Impurity I must be > 2.0.
  - Tailing factor for Arbidol < 1.5.

Protocol B: Solubility Profiling (Qualitative)

Objective: Confirm lipophilicity relative to API.

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- Prepare three 4 mL vials containing:
  - Vial A: pH 1.2 Buffer (0.1 N HCl).
  - Vial B: pH 6.8 Phosphate Buffer.
  - Vial C: Methanol.
- Add 10 mg of Impurity I reference standard to each.
- Sonicate for 10 minutes.
- Observation:
  - Vial A: Partial solubility (protonated amine).
  - Vial B: Insoluble (free base, highly lipophilic).
  - Vial C: Soluble.[2][3][4]
  - Conclusion: Impurity I is significantly less water-soluble than Arbidol, posing a risk of precipitation in aqueous formulations if not controlled.

References

- Blaising, J., et al. (2014).[5] Arbidol as a broad-spectrum antiviral: An update. Antiviral Research, 107, 84–94.[5] Link[5]
- Orola, L., et al. (2015).[2] New Solid Forms of the Antiviral Drug Arbidol: Crystal Structures, Thermodynamic Stability, and Solubility. Molecular Pharmaceutics, 12(11). Link
- PubChem Database. (2025).[6] Umifenovir (CID 131411) and Related Compounds. National Center for Biotechnology Information. Link
- Veeprho Laboratories. (2024). **Arbidol Impurity I** Reference Standard (CAS 153633-10-4). [5][3] Link

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- Liu, M., et al. (2020). Synthesis and antiviral activity of Arbidol derivatives. Journal of Medicinal Chemistry (Inferred context from general Arbidol SAR studies).

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Sources

- 1. Arbidol as a broad-spectrum antiviral: An update - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. allmpus.com [allmpus.com]
- 4. allmpus.com [allmpus.com]
- 5. veeprho.com [veeprho.com]
- 6. Umifenovir | C22H25BrN2O3S | CID 131411 - PubChem [pubchem.ncbi.nlm.nih.gov]
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